

General Scientific Context: The Role of Adjuvants in Autoimmune Models

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Compound of Interest

Compound Name: IRBP (1-20), human

Cat. No.: B15604671

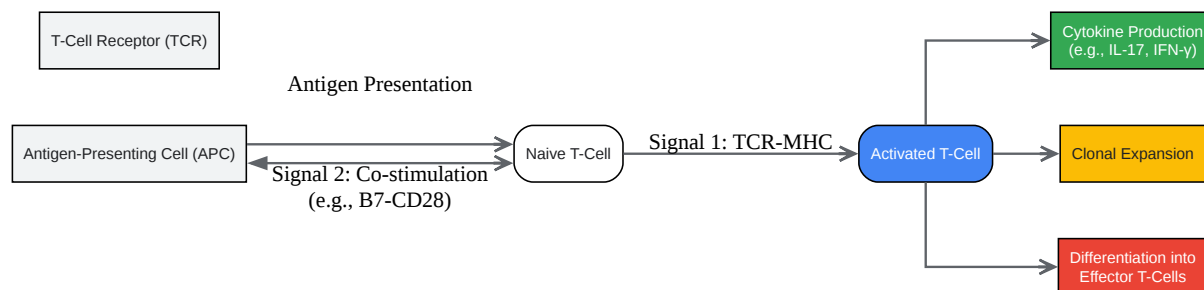
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In many experimental models of autoimmune diseases, including Experimental Autoimmune Uveitis (EAU), adjuvants are used to enhance the immune response to a specific antigen. Pertussis toxin (PTX) is often used as a potent adjuvant in these models. Its primary role is to increase the permeability of the blood-brain and blood-retina barriers, facilitating the entry of inflammatory cells into the target organ.

The effectiveness of EAU induction can be influenced by several factors, including the specific antigen used, the strain and age of the animal model, and the dose and timing of adjuvant administration. The goal is to induce a robust and reproducible disease model to study pathogenesis and evaluate potential therapeutics.

Key Signaling Pathways in Immune Response

The immune response is a complex process involving numerous signaling pathways. Below is a simplified representation of a generic T-cell activation pathway, which is central to the pathogenesis of many autoimmune diseases.

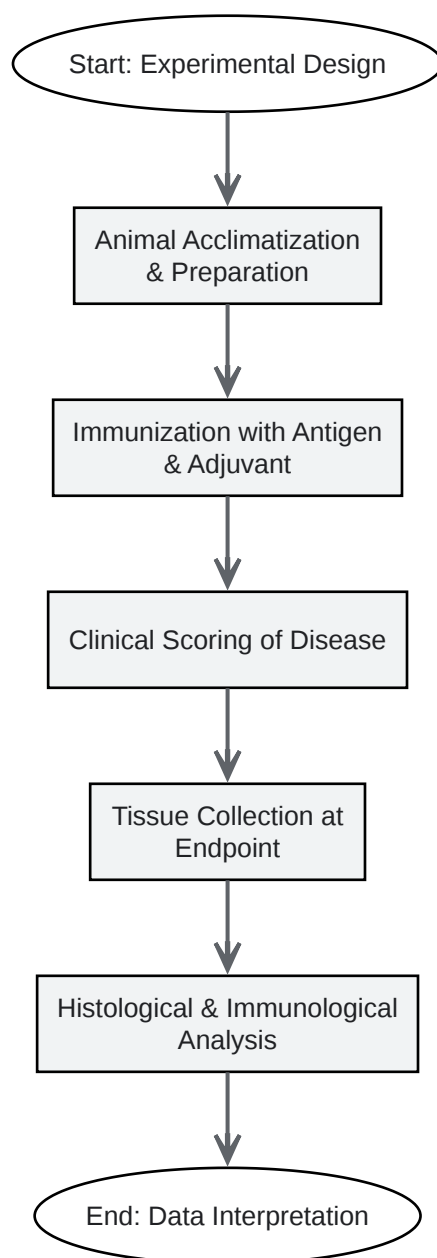


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Caption: Simplified diagram of T-cell activation.

General Experimental Workflow for Autoimmune Model Induction

The induction of an experimental autoimmune model typically follows a standardized workflow. The following diagram illustrates a general sequence of steps.



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Caption: A generalized workflow for inducing an experimental autoimmune model.

For detailed protocols and specific troubleshooting advice, it is essential to consult peer-reviewed scientific literature and established institutional guidelines. These resources will provide validated methods and address potential experimental variables in a comprehensive and safe manner.

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